

A Technical Guide to the Physicochemical Characterization of 1-(4-Methylphenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-(4-Methylphenyl)ethanol**

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Abstract

1-(4-Methylphenyl)ethanol, also known as p,α-Dimethylbenzyl alcohol, is an aromatic alcohol with applications ranging from the fragrance industry to a synthetic intermediate in pharmaceutical manufacturing[1][2]. A precise understanding of its fundamental physical properties, such as boiling point and density, is critical for its application in chemical synthesis, process design, and formulation development. This guide provides a detailed examination of these properties, outlines rigorous experimental protocols for their determination, and explains the scientific principles that ensure data integrity and reproducibility.

Introduction: The Molecular Profile of 1-(4-Methylphenyl)ethanol

1-(4-Methylphenyl)ethanol (CAS No. 536-50-5) is a secondary alcohol characterized by a hydroxyl group attached to an ethyl substituent on a toluene backbone[3][4]. This structure, featuring both a polar hydroxyl group capable of hydrogen bonding and a nonpolar aromatic ring, dictates its physical behavior, including its boiling point, density, and solubility[2]. As a clear, colorless liquid at room temperature, its handling and application in multi-step syntheses or as a formulation component require accurate physicochemical data[1][3].

Core Physical Properties

The boiling point and density are foundational parameters for process scale-up, purification via distillation, and quality control. The accepted values for **1-(4-Methylphenyl)ethanol** are summarized below.

Physical Property	Reported Value	Conditions	Source(s)
Boiling Point	218-220 °C	At standard atmospheric pressure (lit.)	[3][5][6][7][8]
	216-222 °C	Not specified	[1]
	219 °C	Not specified	[9]
Density	0.987 g/mL	At 20 °C (lit.)	[3][7]
Specific Gravity	0.980 - 0.990	At 25 °C	[10]

Note: "lit." refers to values established in scientific literature and widely cited by chemical suppliers.

Boiling Point Analysis

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **1-(4-Methylphenyl)ethanol**, the relatively high boiling point of approximately 218-220 °C is a direct consequence of its molecular structure[3][5][7]. Its molecular weight (136.19 g/mol) and, more significantly, the presence of the hydroxyl (-OH) group allow for intermolecular hydrogen bonding[2][6]. These strong intermolecular forces require a substantial amount of thermal energy to overcome, resulting in a higher boiling point compared to non-polar analogues of similar molecular weight.

Density Analysis

Density, a measure of mass per unit volume, is a critical parameter for volumetric calculations in process chemistry and for assessing material purity. The density of **1-(4-Methylphenyl)ethanol** is reported to be approximately 0.987 g/mL at 20 °C[3][7]. This value, slightly less than that of water, is influenced by the compound's molecular packing in the liquid state. The temperature at which density is measured is crucial, as liquids typically expand upon heating, leading to a decrease in density.

Experimental Determination Protocols

To ensure the highest degree of accuracy, standardized and validated methods must be employed. The following protocols are designed to be self-validating by incorporating calibration, system suitability checks, and precise measurement techniques.

Protocol for Boiling Point Determination via Distillation

This method is suitable for determining the boiling point of a liquid at atmospheric pressure. The causality behind this technique is the direct measurement of the liquid-vapor equilibrium temperature under controlled conditions.

Methodology:

- Apparatus Setup: Assemble a standard simple distillation apparatus using a round-bottom flask, a distillation head with a port for a calibrated thermometer, a condenser, and a receiving flask. Ensure all glassware is clean and dry.
- Sample Preparation: Place approximately 20-30 mL of **1-(4-Methylphenyl)ethanol** into the round-bottom flask. Add 2-3 boiling chips to prevent bumping and ensure smooth boiling.
 - Expertise & Experience: The use of boiling chips is non-negotiable. Superheating of the liquid can lead to sudden, violent boiling (bumping), which results in inaccurate temperature readings and potential hazards.
- Thermometer Placement: Position the calibrated thermometer in the distillation head so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser.
 - Trustworthiness: This specific placement ensures that the thermometer is measuring the temperature of the vapor that is in thermal equilibrium with the boiling liquid, which is the true definition of the boiling point.
- Heating and Distillation: Begin heating the flask gently using a heating mantle. Increase the heat gradually until the liquid begins to boil and a consistent ring of refluxing condensate climbs the neck of the flask.

- Data Acquisition: Record the temperature when the first drop of distillate is collected in the receiving flask. Continue to monitor the temperature. The boiling point is the stable temperature plateau observed during the steady distillation of the liquid. Record this value.
- Pressure Correction: Record the ambient atmospheric pressure using a barometer. If the pressure deviates significantly from standard pressure (760 mmHg), the observed boiling point (T_{obs}) can be corrected to the normal boiling point (T_{norm}) using the Sydney-Young equation or a similar nomograph. This step is critical for standardizing data.

Protocol for Density Determination via Pycnometry

A pycnometer is a flask with a precise, known volume used to determine the density of a liquid with high accuracy. The principle relies on measuring the mass of a known volume of the liquid.

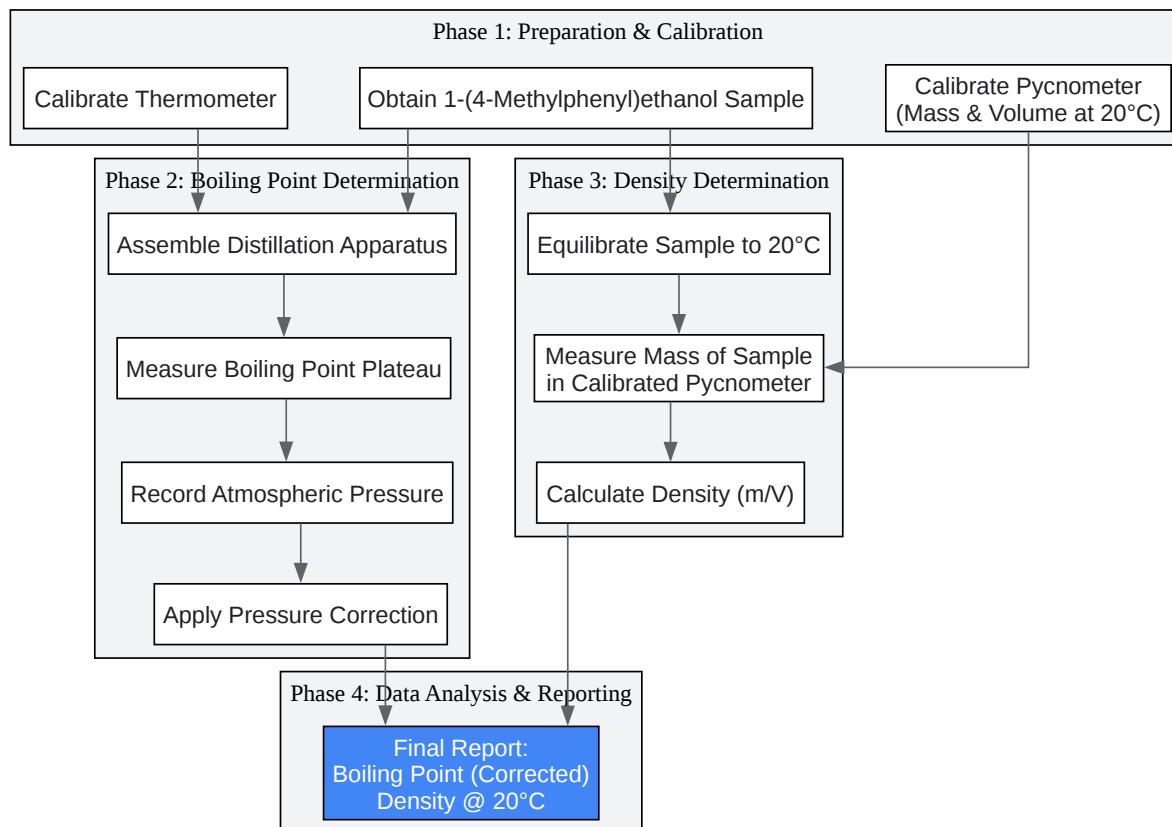
Methodology:

- Calibration of Pycnometer:
 - Thoroughly clean and dry a pycnometer of a suitable volume (e.g., 10 mL).
 - Measure the mass of the empty, dry pycnometer (m_{pyc}) using a calibrated analytical balance.
 - Fill the pycnometer with deionized, degassed water of a known temperature (e.g., 20.0 °C). Ensure no air bubbles are trapped.
 - Measure the mass of the pycnometer filled with water (m_{water}).
 - Calculate the exact volume of the pycnometer (V_{pyc}) using the known density of water (ρ_{water}) at that temperature: $V_{\text{pyc}} = (m_{\text{water}} - m_{\text{pyc}}) / \rho_{\text{water}}$.
 - Trustworthiness: Calibrating the pycnometer in-house at the precise temperature of the experiment eliminates errors from manufacturing tolerances and thermal expansion of the glass.
- Sample Measurement:
 - Empty, clean, and dry the calibrated pycnometer.

- Allow the **1-(4-Methylphenyl)ethanol** sample to equilibrate to the desired temperature (20.0 °C).
- Fill the pycnometer with the sample, ensuring no air bubbles are present.
- Measure the mass of the pycnometer filled with the sample (m_{sample}).
- Calculation:
 - Calculate the mass of the sample: $m_{\text{net sample}} = m_{\text{sample}} - m_{\text{pyc}}$.
 - Calculate the density of the sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{net sample}} / V_{\text{pyc}}$.
 - Perform the measurement in triplicate to ensure reproducibility and report the average and standard deviation.

Experimental Workflow Visualization

The logical flow for the characterization of **1-(4-Methylphenyl)ethanol**'s physical properties can be visualized as follows.

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Caption: Workflow for determining the boiling point and density of **1-(4-Methylphenyl)ethanol**.

Conclusion

The physical properties of **1-(4-Methylphenyl)ethanol**, specifically its boiling point and density, are well-defined parameters essential for its effective use in scientific and industrial

applications. The boiling point, typically cited as 218-220 °C, and density, approximately 0.987 g/mL at 20 °C, are direct reflections of its molecular structure[3][7]. For drug development professionals and researchers, adherence to rigorous, well-understood experimental protocols, such as those detailed in this guide, is paramount. Such practices ensure the generation of reliable and reproducible data, which forms the bedrock of successful process development, quality control, and scientific innovation.

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